

Cbz-O-methyl-L-serine vs Fmoc-Serine coupling efficiency

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Compound Focus: Cbz-O-methyl-L-ser

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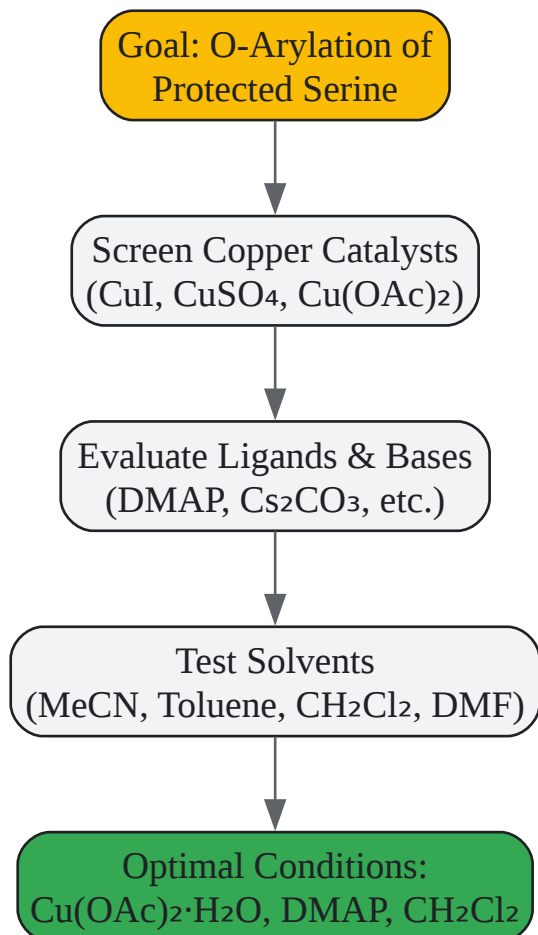
Experimentally Optimized Coupling Conditions

The table below summarizes key experimental protocols for coupling protected serine derivatives, as found in the search results.

Amino Acid / Derivative	Optimal Coupling Reagent/ Conditions	Reported Efficiency/ Yield	Key Supporting Experimental Data
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| **Fmoc-phosphoamino acids** (for SPOT synthesis) [1] | **EEDQ** (N-ethoxycarbonyl-2-ethoxy-1,2-dihydroquinoline) | >**95:5** coupling ratio; Resulting phosphopeptide purities: **78%** (pS), **77%** (pT), **85%** (pY) [1] | • **Methodology:** SPOT synthesis on cellulose membranes. • **Comparison:** Tested against six other coupling conditions; EEDQ was superior. • **Procedure:** Used a fourfold coupling procedure with EEDQ as the activator in a standard SPOT synthesis workflow [1]. | | **Boc-/Cbz-/Fmoc- protected Serine** (for O-arylation via Chan-Lam coupling) [2] | **Cu(OAc)₂·H₂O** (10 mol %) with **DMAP** (0.2 equiv) in **CH₂Cl₂** at room temperature [2] | Up to **85% yield** for O-arylation product [2] | • **Methodology:** Chan-Lam cross-coupling for O-arylation of protected serine esters. • **Optimization:** Systematically screened copper catalysts, ligands, bases, and solvents (see workflow below). • **Substrate Scope:** Protocol effective for serine protected with Boc, Cbz, Fmoc, and Trt groups [2]. |

The following diagram outlines the key optimization process used to establish the effective Chan-Lam coupling conditions for protected serine derivatives [2]:



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Key Considerations for Protocol Selection

Your choice between these methods will depend entirely on your synthetic goal:

- For **standard peptide chain elongation** incorporating a protected serine, the **EEDQ-mediated coupling** used in Fmoc-SPOT synthesis is highly relevant [1].
- For introducing an **O-aryl ether** side chain onto a protected serine building block, the **copper-mediated Chan-Lam coupling** is an effective method [2].

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References

1. (PDF) Evaluating the coupling of phosphorylated amino... efficiency [academia.edu]
2. Copper(II)-Mediated O -Arylation of Protected Serines and Threonines... [pmc.ncbi.nlm.nih.gov]

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